

Addressing solubility issues of Diadenosine pentaphosphate pentalithium salt.

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Compound of Interest

Compound Name: *Diadenosine pentaphosphate
pentalithium*

Cat. No.: *B11931850*

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Technical Support Center: Diadenosine Pentaphosphate Pentalithium Salt

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **Diadenosine pentaphosphate pentalithium** salt (Ap5A).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Diadenosine pentaphosphate pentalithium** salt?

A1: **Diadenosine pentaphosphate pentalithium** salt is soluble in water.^{[1][2][3]} The recommended solvent for creating stock solutions is high-purity, nuclease-free water. For experimental use, the aqueous stock solution can then be diluted into the desired biological buffer (e.g., Tris, HEPES, PBS).

Q2: What is the maximum soluble concentration of this compound in water?

A2: The maximum reported solubility in water is 50 mg/mL.^{[1][2][3]} However, for practical use and to avoid potential precipitation, it is advisable to work with concentrations at or below 10 mM in aqueous buffers.^[4]

Q3: How should I store the lyophilized powder and reconstituted solutions?

A3: The lyophilized powder should be stored at -20°C.[2][3] Reconstituted stock solutions should be stored at -20°C or -80°C. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes. For short-term storage of a few days, reconstituted solutions can be kept at 4°C.

Q4: Is **Diadenosine pentaphosphate pentalithium** salt sensitive to pH?

A4: Yes, the stability and biological activity of diadenosine polyphosphates can be influenced by pH. The synthesis of Ap5A is optimal in a pH range of 7.5 to 8.5.[5] Extreme pH values (highly acidic or basic) can lead to the hydrolysis of the phosphate chain. It is recommended to maintain solutions within a physiological pH range (typically 7.2-7.4) for most biological experiments.

Troubleshooting Guide

Issue 1: The lyophilized powder is difficult to dissolve or the solution appears cloudy.

- Possible Cause: The lyophilized powder may have coated the sides of the vial during shipping. Incomplete dissolution can also occur if the solvent is not added correctly. Cloudiness may indicate the formation of insoluble aggregates or contamination.
- Solution:
 - Centrifuge the vial: Before opening, briefly centrifuge the vial to ensure all the powder is at the bottom.
 - Use the correct solvent: Add the recommended volume of high-purity water to the vial.
 - Gentle mixing: Gently swirl or pipette the solution up and down to dissolve the powder. Avoid vigorous vortexing, as this can cause shearing of the molecule. If necessary, sonication in a water bath for short periods can aid dissolution.
 - Check for clarity: A properly prepared solution should be clear and colorless to slightly yellowish.[4] If cloudiness persists, it may be due to the buffer composition. Consider preparing the stock solution in water first before diluting it into a complex buffer.

Issue 2: The compound precipitates out of solution after dilution in a buffer.

- Possible Cause: The buffer composition may not be optimal for the solubility of **Diadenosine pentaphosphate pentalithium** salt. High concentrations of certain divalent cations or extreme pH can lead to precipitation.
- Solution:
 - Optimize buffer conditions: If precipitation occurs, try a different buffer system (e.g., Tris-HCl instead of phosphate buffer).
 - Adjust pH: Ensure the final pH of your solution is within the optimal range for Ap5A stability (around 7.5-8.5).
 - Consider additives: For particularly problematic solutions, the addition of a small amount of a stabilizing agent like glycerol (e.g., 5-10%) may improve solubility.
 - Prepare fresh solutions: It is always best practice to prepare fresh dilutions for your experiments from a concentrated stock solution.

Quantitative Data Summary

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₂₄ Li ₅ N ₁₀ O ₂₂ P ₅	[6]
Molecular Weight	946.03 g/mol	[6]
Appearance	White to off-white lyophilized powder	[2][3]
Solubility in Water	50 mg/mL	[1][2][3]
Recommended Storage (Solid)	-20°C	[2][3]
Recommended Storage (Solution)	-20°C or -80°C	

Experimental Protocols

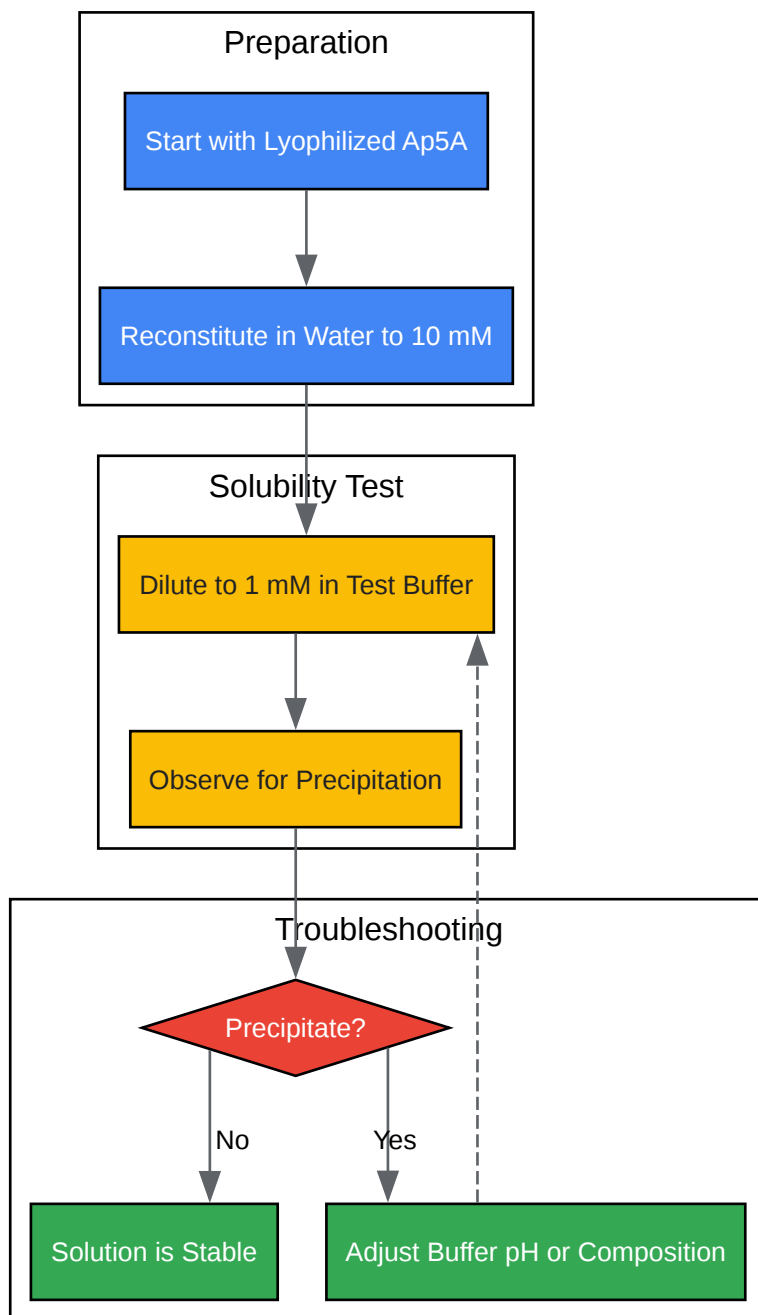
Protocol for Reconstitution of Lyophilized Diadenosine Pentaphosphate Pentalithium Salt

- **Equilibrate:** Allow the vial of lyophilized powder to come to room temperature before opening to prevent condensation.
- **Centrifuge:** Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1 minute) to collect all the powder at the bottom of the vial.
- **Add Solvent:** Carefully add the calculated volume of sterile, nuclease-free water to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolve:** Gently swirl the vial or pipette the solution up and down to ensure complete dissolution. Avoid vigorous vortexing. If needed, the vial can be gently agitated on a rocker at room temperature for 10-15 minutes.
- **Inspect:** The resulting solution should be clear and free of particulates.
- **Aliquot and Store:** For long-term storage, aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

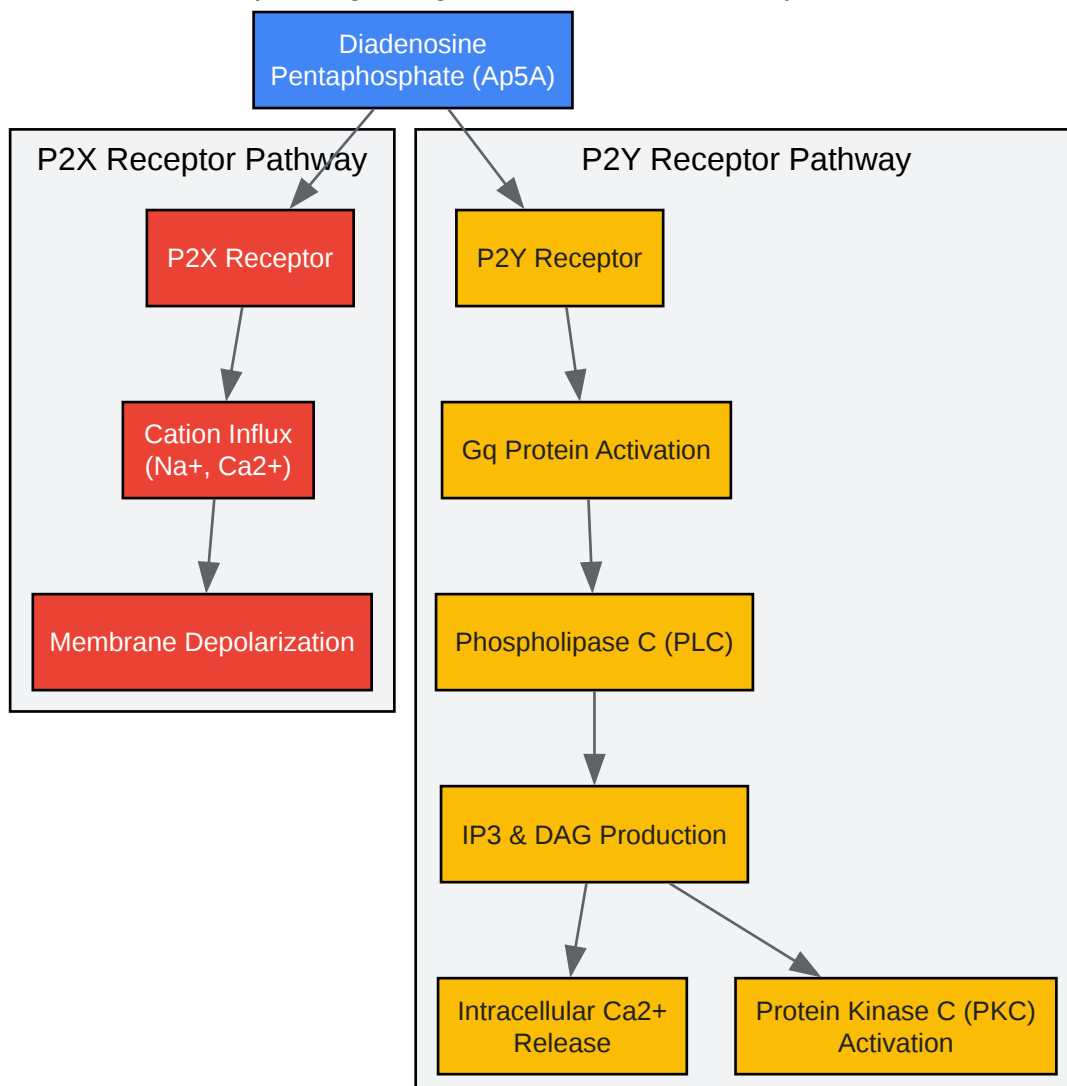
Signaling Pathways and Experimental Workflows

Diadenosine pentaphosphate is a signaling molecule that interacts with various cellular targets. Below are diagrams illustrating some of the key pathways and workflows.

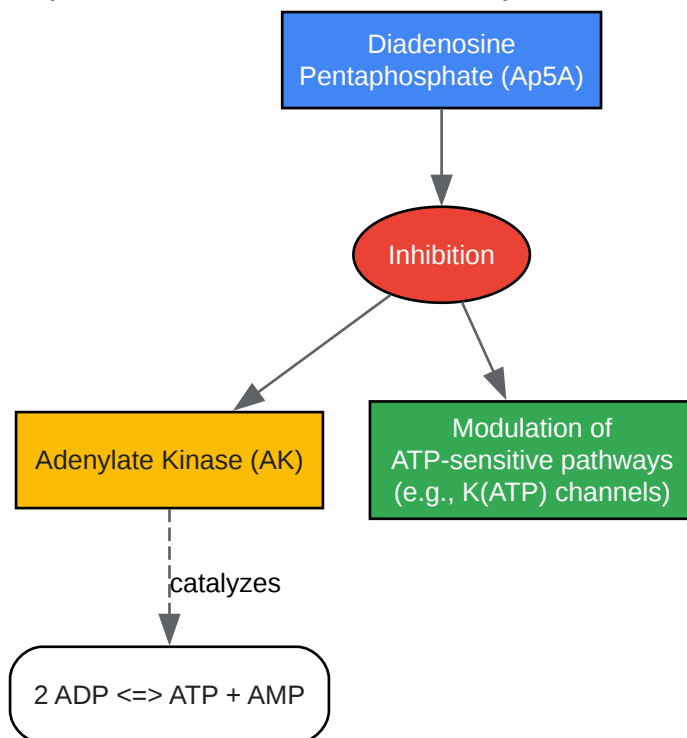
Experimental Workflow for Ap5A Solubility Testing



Ap5A Signaling via P2X and P2Y Receptors



Ap5A-Mediated Inhibition of Adenylate Kinase



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